

JNJ-26993135 not showing expected anti-inflammatory effects

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Compound of Interest

Compound Name: JNJ-26993135

Cat. No.: B1673010

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Technical Support Center: JNJ-26993135

Welcome to the technical support center for **JNJ-26993135**. This resource provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in their experiments with this compound.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for **JNJ-26993135**?

A1: **JNJ-26993135** is a potent and selective inhibitor of leukotriene A4 hydrolase (LTA4H).[1][2] It targets both the epoxide hydrolase and aminopeptidase activities of the LTA4H enzyme.[2] This inhibition prevents the conversion of leukotriene A4 (LTA4) into leukotriene B4 (LTB4), a powerful pro-inflammatory mediator.

Q2: What are the expected anti-inflammatory effects of **JNJ-26993135**?

A2: By inhibiting LTA4H, **JNJ-26993135** is expected to reduce the levels of LTB4. This should lead to a decrease in neutrophil chemotaxis and activation, as well as a reduction in the production of pro-inflammatory cytokines. In preclinical models, **JNJ-26993135** has been shown to inhibit neutrophil influx and reduce ear edema in an arachidonic acid-induced inflammation model.[2]

Q3: I am not observing the expected decrease in LTB4 levels in my in vitro assay. What are some possible causes?

A3: Several factors could contribute to a lack of efficacy in an in vitro LTB4 assay. Please refer to the troubleshooting guide below for a detailed breakdown of potential issues and solutions.

Q4: My in vivo model of inflammation is not showing a significant reduction in inflammatory markers after treatment with **JNJ-26993135**. What should I investigate?

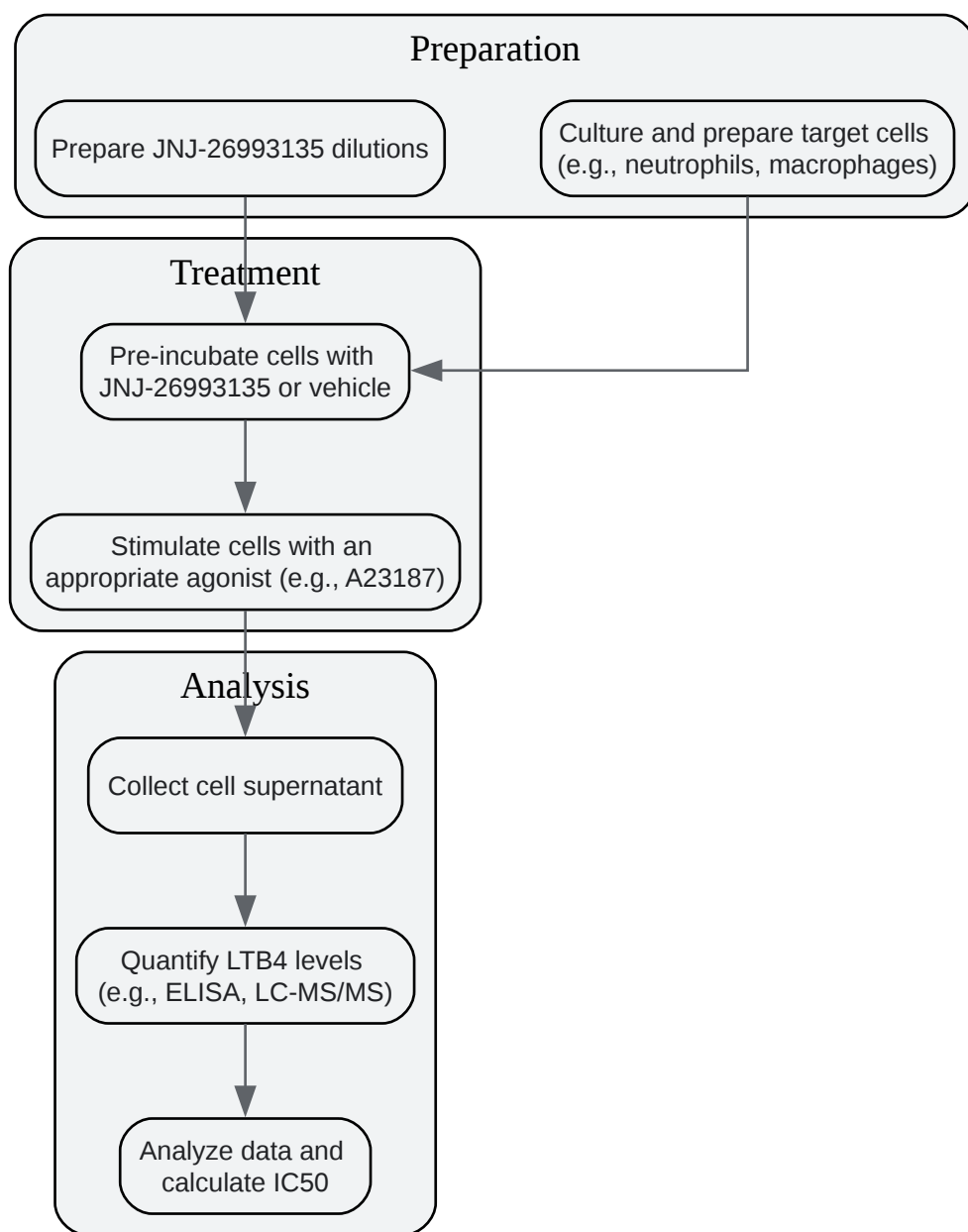
A4: Discrepancies between in vitro and in vivo results are not uncommon. The troubleshooting guide below provides a comprehensive list of factors to consider, including compound stability, bioavailability, and model-specific considerations.

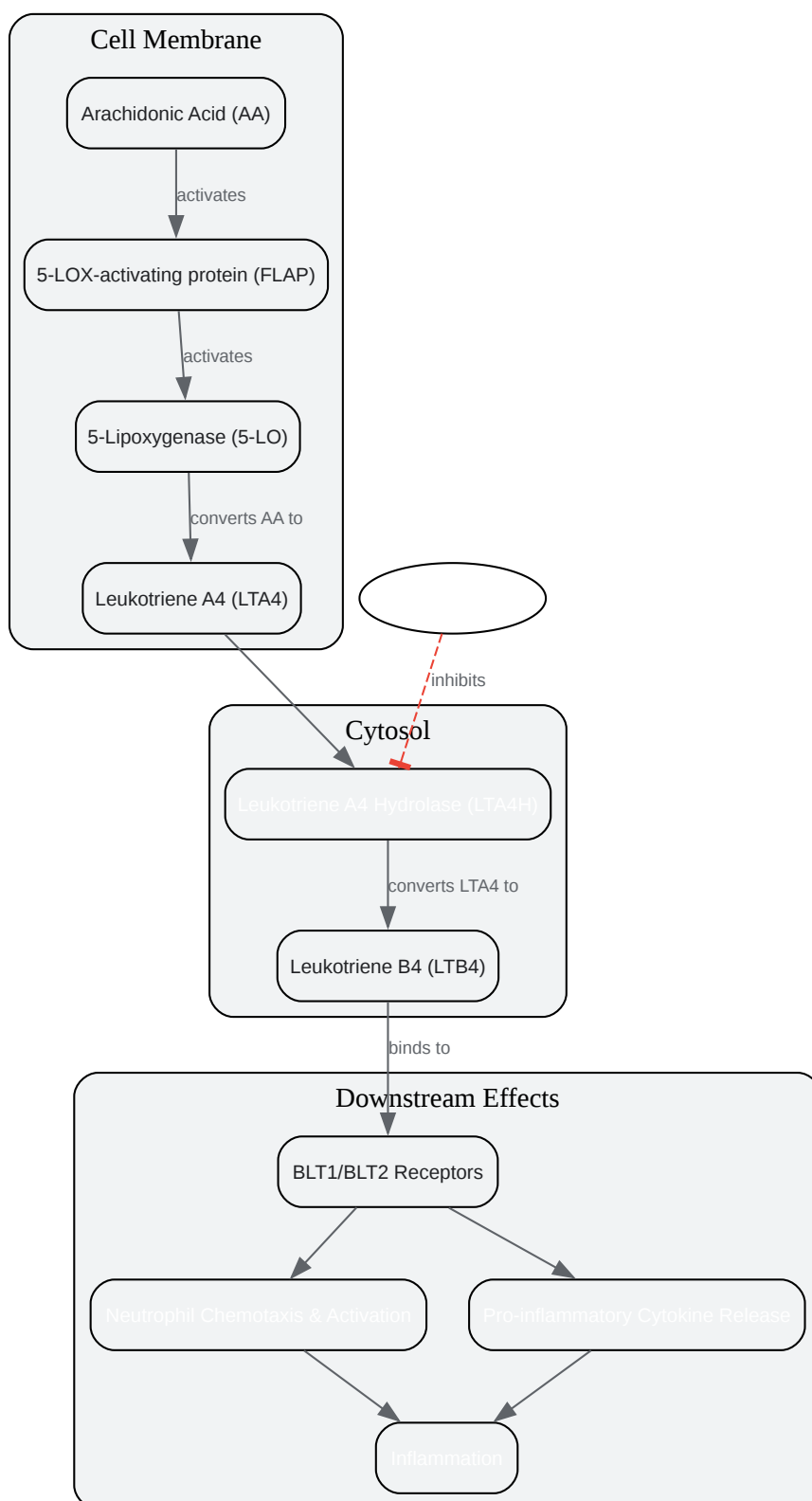
Troubleshooting Guides

Issue 1: Lack of LTB4 Inhibition in an In Vitro Assay

If you are not observing the expected inhibition of LTB4 production in your cell-based or biochemical assays, consider the following troubleshooting steps.

Experimental Workflow for In Vitro LTB4 Inhibition Assay





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References

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